

An In-depth Technical Guide to the Downstream Signaling Effects of KKII5

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Compound of Interest

Compound Name: *KKII5*

Cat. No.: *B1587227*

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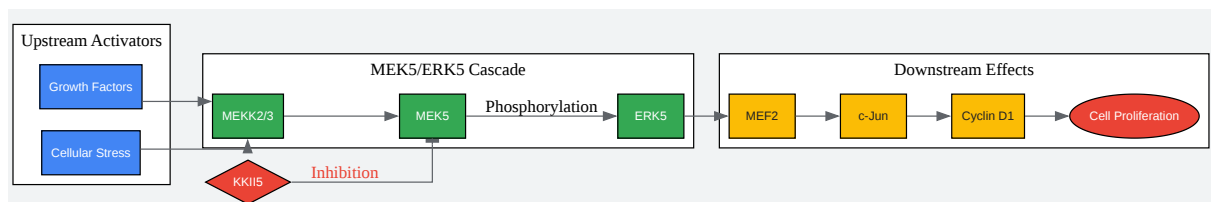
For Researchers, Scientists, and Drug Development Professionals

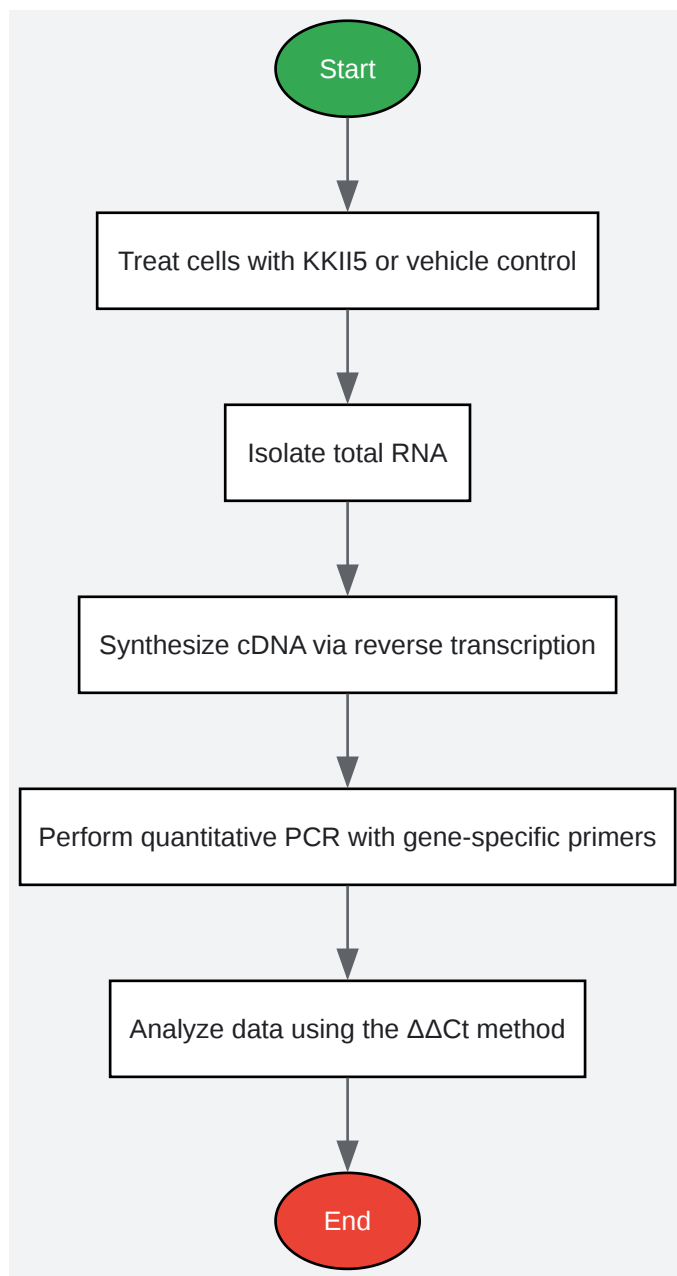
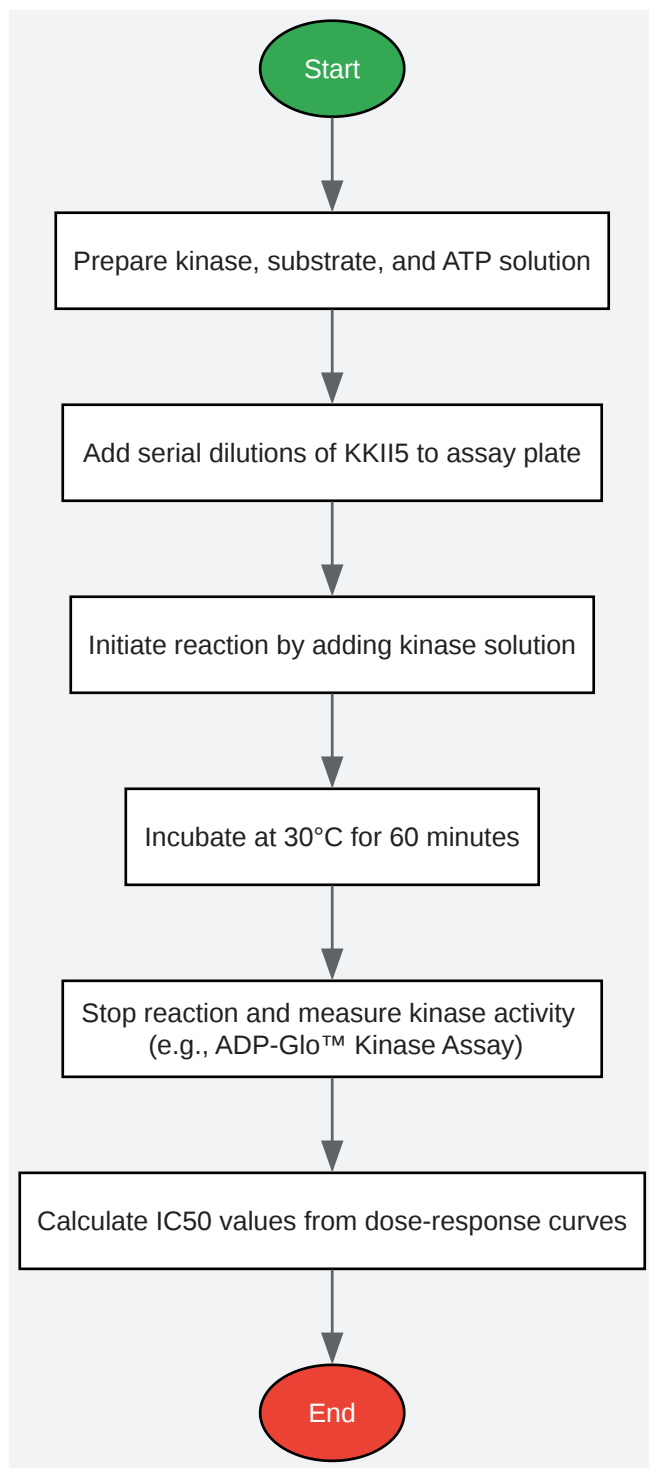
Introduction

KKII5 is a novel synthetic small molecule inhibitor targeting the MEK5 (Mitogen-Activated Protein Kinase Kinase 5) protein. As a critical component of the MAP kinase signaling cascade, MEK5 is the direct upstream activator of ERK5 (Extracellular signal-regulated kinase 5).^[1] The MEK5-ERK5 pathway is implicated in a variety of cellular processes, including proliferation, differentiation, and survival.^{[1][2]} Dysregulation of this pathway has been associated with various pathologies, including cancer. This guide provides a comprehensive overview of the downstream signaling effects of **KKII5**, detailing its mechanism of action, impact on cellular signaling, and methodologies for its study.

Core Signaling Pathway Modulation

KKII5 selectively binds to and inhibits the kinase activity of MEK5, thereby preventing the phosphorylation and subsequent activation of ERK5. This targeted inhibition leads to the modulation of several downstream signaling events and cellular functions.





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References

- 1. MEK5-ERK5 Signaling in Cancer: Implications for Targeted Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. geneglobe.qiagen.com [geneglobe.qiagen.com]
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